

Ab Initio Density Functional Theory Studies of Ti₃AlC₂ Properties: A Technical Guide

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Compound of Interest

Compound Name: Ti₃AlC₂

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Abstract

This technical guide provides a comprehensive overview of the material properties of Titanium Aluminum Carbide (**Ti₃AlC₂**), a prominent member of the MAX phase family of materials, as determined by ab initio Density Functional Theory (DFT) calculations. MAX phases are known for their unique combination of ceramic and metallic properties, including high strength, thermal stability, machinability, and excellent conductivity.^{[1][2]} This document summarizes the structural, mechanical, electronic, and thermodynamic properties of **Ti₃AlC₂**, presenting quantitative data in structured tables for clarity. Detailed computational methodologies typically employed in these DFT studies are outlined, and a logical workflow is visualized to aid researchers in understanding the process. This guide is intended for materials scientists, researchers, and professionals interested in the computational modeling and properties of advanced materials.

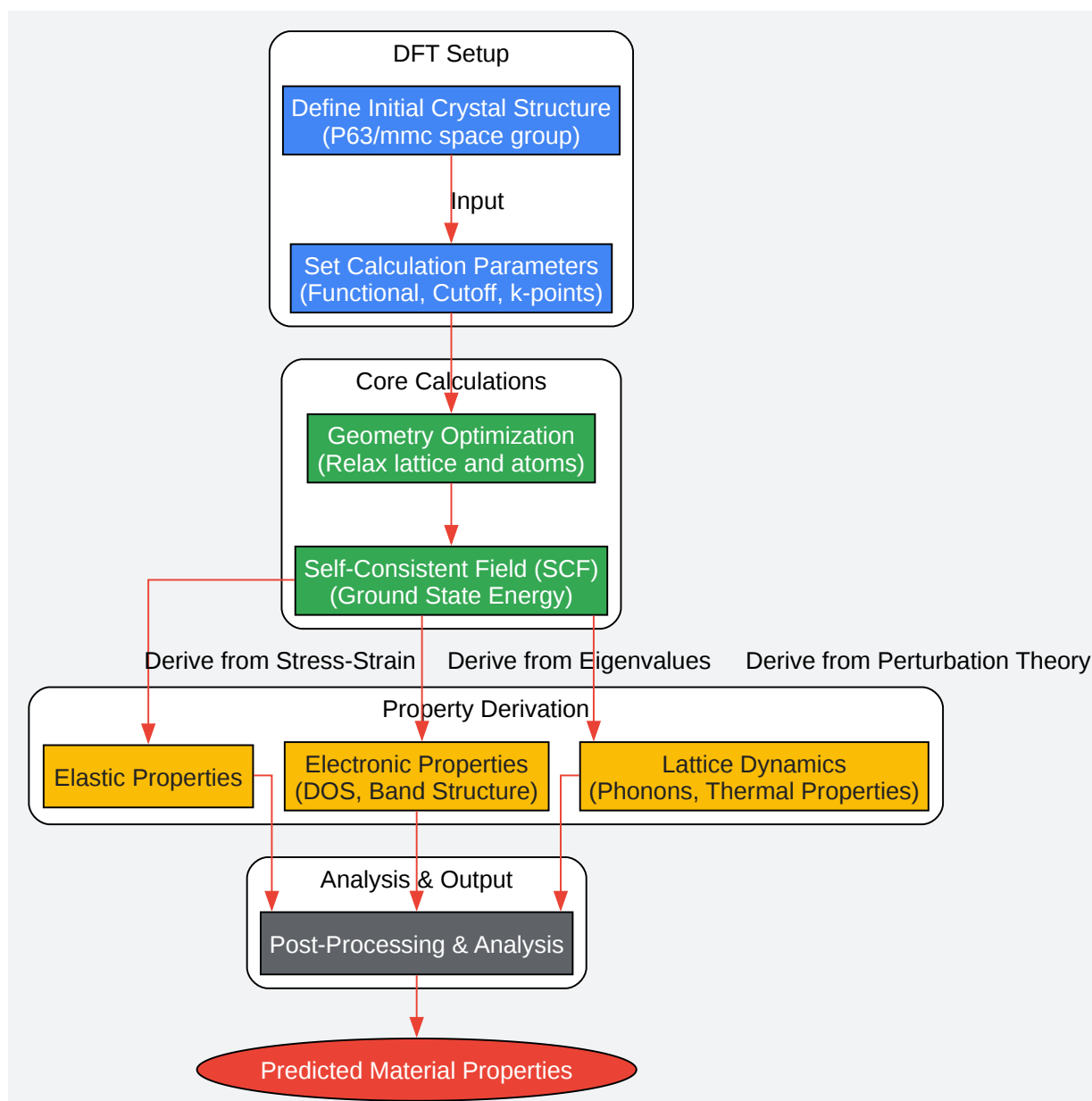
Computational Methodology

Ab initio DFT calculations are a powerful tool for predicting the fundamental properties of materials from first principles. The typical workflow for investigating **Ti₃AlC₂** involves defining

the crystal structure, performing geometry optimization to find the lowest energy configuration, and then running a series of calculations to determine specific properties.

Typical Experimental Protocol (Computational):

- Calculation Engine: DFT calculations for **Ti₃AlC₂** are commonly performed using software packages like Quantum Espresso^[1] or Cambridge Serial Total Energy Package (CASTEP).^[2]
- Exchange-Correlation Functional: The Perdew–Burke–Ernzerhof (PBE) functional within the generalized gradient approximation (GGA) is frequently utilized to describe the exchange and correlation effects between electrons.^{[1][2]}
- Pseudopotentials: The interaction between the ionic cores and valence electrons is modeled using pseudopotentials, with ultra-soft pseudopotentials being a common choice.^[2]
- Plane-Wave Energy Cutoff: A plane-wave energy cutoff, for instance, around 450 eV, is applied to ensure the convergence of the total energy.^[2]
- Brillouin Zone Sampling: The integration over the Brillouin zone is performed using a Monkhorst-Pack k-point mesh. A denser mesh, such as 15x15x3, is often used for non-self-consistent calculations to ensure accuracy.^[1]
- Structural Optimization: The crystal lattice parameters and atomic positions are relaxed to minimize the forces and stresses on the unit cell. The Broyden–Fletcher–Goldfarb–Shanno (BFGS) algorithm is a common choice for this optimization.^[1]
- Convergence Criteria: Strict convergence thresholds are set for the calculations. For example, a self-consistent field (SCF) tolerance of 10^{-4} Ry/atom and a maximum stress tolerance of 3×10^7 Pa may be used.^[1]



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Computational workflow for DFT studies of Ti_3AlC_2 .

Predicted Properties of Ti₃AlC₂

DFT calculations have been extensively used to predict the material properties of **Ti₃AlC₂**, showing good agreement with experimental data where available.

Structural Properties

Ti₃AlC₂ crystallizes in a hexagonal structure with the P6₃/mmc space group.^{[1][3]} The structure consists of two Ti₆C octahedral layers separated by a layer of aluminum atoms.^[3] Calculated lattice parameters are in close agreement with experimental findings.

Property	Calculated Value	Experimental Range
Lattice Constant, a	3.078 Å ^[2] , 3.072 Å ^[1]	3.065 Å - 3.0786 Å ^[2]
Lattice Constant, c	18.654 Å ^[2] , 18.73 Å ^[1]	18.487 Å - 18.73 Å ^[2]
c/a ratio	~6.06	~6.03 - 6.08

Mechanical Properties

The combination of strong covalent Ti-C bonds and metallic Ti-Al bonds gives **Ti₃AlC₂** its characteristic blend of high stiffness and machinability. DFT is used to calculate the elastic constants (C_{ij}) from which polycrystalline moduli are derived.

Property	Calculated Value (GPa)
Bulk Modulus (B)	190[3][4][5], 162.1[1]
Shear Modulus (G)	140.2[1]
Young's Modulus (E)	Not explicitly found
Elastic Constants	
C11	321.4[1]
C12	74.0[1]
C13	86.6[1]
C33	296.8[1]
C44	152.0[1]

Electronic Properties

DFT studies confirm that **Ti₃AlC₂** is an electronic conductor, which is a key metallic characteristic.[3][4] Analysis of the electronic band structure and the Density of States (DOS) reveals that the bonding is a complex mixture of metallic, covalent, and ionic contributions.[3][4][6] The strong covalent bonding is primarily between titanium and carbon atoms, while the metallic character arises from the Ti-Al layers.[3][5] The presence of Al layers modifies the Ti-C covalent network, leading to the unique layered structure and properties.[4][6]

Thermodynamic and Thermal Properties

The thermal properties of **Ti₃AlC₂** are crucial for its application in high-temperature environments. DFT calculations, often combined with phonon analysis, provide insight into these characteristics.

Property	Calculated Value	Unit
Debye Temperature	719[1]	K
Melting Temperature	1856[1]	K
Electrical Conductivity	$\sim 8.5 \times 10^5$ [1]	S/m (at 300 K)
Electronic Thermal Conductivity	~ 65 [1]	W/(m·K) (at 300 K)

Bonding, Stability, and Defects

The stability and behavior of **Ti₃AlC₂** are intrinsically linked to its anisotropic bonding. The Ti-C bonds are significantly stronger than the Ti-Al bonds.[7] This difference in bond strength is responsible for the characteristic delamination and machinability of MAX phases, as cleavage preferentially occurs along the weakly bonded Ti-Al layers.[7]

First-principles studies have also been used to investigate the formation energies of vacancies within the **Ti₃AlC₂** lattice. Such studies indicate that the stability of different types of vacancies (e.g., on Ti, Al, or C sites) varies, which has important implications for the material's performance under irradiation and at high temperatures.[8] For instance, the formation energy of an aluminum vacancy is lower than that of titanium or carbon vacancies, suggesting Al vacancies are more likely to form.[8]

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References

- 1. Engineering the Mechanics and Thermodynamics of Ti₃AlC₂, Hf₃AlC₂, Hf₃GaC₂, (ZrHf)₃AlC₂, and (ZrHf)₄AlN₃ MAX Phases via the Ab Initio Method | MDPI [mdpi.com]
- 2. tandfonline.com [tandfonline.com]

- [3. Electronic and structural properties of the layered ternary carbide Ti₃AlC₂ - Journal of Materials Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [4. Electronic and structural properties of the layered ternary carbide Ti₃AlC₂ - Journal of Materials Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
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